

Technical Support Center: [Ser140]-PLP(139-151)

Solution Stability

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Compound of Interest

Compound Name: [Ser140]-plp(139-151)

Cat. No.: B10787862

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and FAQs to address common issues encountered when working with [Ser140]-PLP(139-151) solutions.

Introduction to [Ser140]-PLP(139-151)

[Ser140]-PLP(139-151) is a synthetic peptide fragment of the myelin proteolipid protein (PLP). It is a modified version of the native PLP(139-151) sequence, where the cysteine at position 140 has been replaced with serine. This substitution is intended to improve the peptide's stability.^[1] This peptide is widely used to induce experimental autoimmune encephalomyelitis (EAE) in animal models, which serves as a model for studying multiple sclerosis.

FAQs: Handling and Storage of [Ser140]-PLP(139-151)

Q1: How should I store the lyophilized [Ser140]-PLP(139-151) peptide?

A1: Lyophilized [Ser140]-PLP(139-151) should be stored in a freezer at -20°C or -80°C for long-term stability.^{[2][3]} It is crucial to keep the container tightly sealed and protected from moisture and light. Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation, which can compromise the peptide's stability.

Q2: What is the recommended procedure for reconstituting the peptide?

A2: **[Ser140]-PLP(139-151)** is soluble in sterile water, phosphate-buffered saline (PBS), dilute acids, and other physiological buffers. For a stock solution, you can reconstitute the peptide in sterile, distilled water. Some suppliers suggest that sonication may be necessary to achieve complete dissolution, with concentrations as high as 100 mg/mL in water being achievable.^[4] A general starting point for solubility in water is up to 2 mg/mL.

Q3: How should I store the reconstituted peptide solution?

A3: Once reconstituted, the peptide solution is less stable than the lyophilized powder. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[3] These aliquots should be stored at -20°C or -80°C. For short-term storage (a few days), the solution can be kept at 4°C.

Q4: What is the expected stability of the reconstituted peptide solution?

A4: The stability of the reconstituted peptide in solution is dependent on the storage conditions. When stored at -20°C, the solution is stable for at least one month, and at -80°C, it can be stable for up to 6 months.^[4] Some suppliers suggest that when stored in tissue culture media at -20°C, it is stable for 3 months, and for one year at -80°C.^[3]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty dissolving the peptide	The peptide may have formed aggregates or the chosen solvent is not optimal.	<ul style="list-style-type: none">- Try dissolving the peptide in a small amount of an organic solvent like DMSO first, and then slowly add it to your aqueous buffer.[2]- Use sonication to aid dissolution.[4]- If the peptide has a net positive charge, a small amount of 10-30% acetic acid in water can be used.[2]- If the peptide has a net negative charge, a small amount of ammonium hydroxide can be used.[2]
Precipitation observed in the solution after storage	The peptide may be aggregating or precipitating out of solution due to improper storage or buffer conditions.	<ul style="list-style-type: none">- Ensure the pH of the solution is optimal for the peptide's stability. For many peptides, a slightly acidic pH (around 5-6) can help prevent aggregation.-Store aliquots at -80°C to minimize degradation and aggregation.-Before use, visually inspect the solution for any signs of precipitation. If present, brief sonication may help to redissolve the peptide.
Loss of biological activity in experiments	The peptide may have degraded due to improper handling or storage.	<ul style="list-style-type: none">- Avoid multiple freeze-thaw cycles by preparing single-use aliquots.[3]- Use sterile water or buffers for reconstitution to prevent microbial contamination and degradation.-Ensure the peptide solution is not stored

at room temperature for
extended periods.

Experimental Protocols

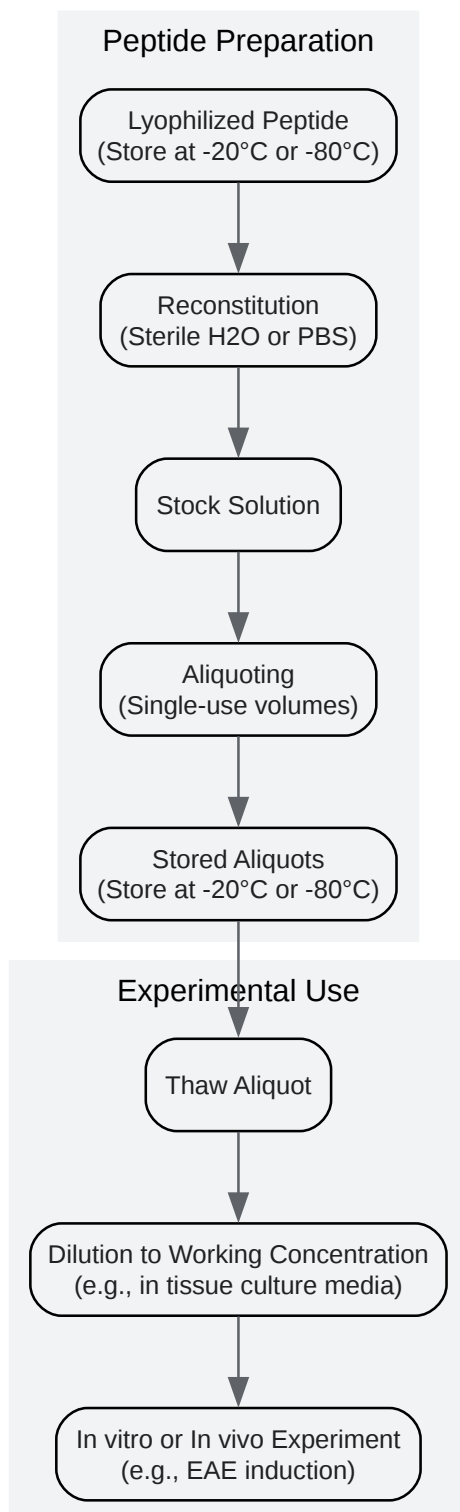
Protocol for Reconstitution of [Ser140]-PLP(139-151)

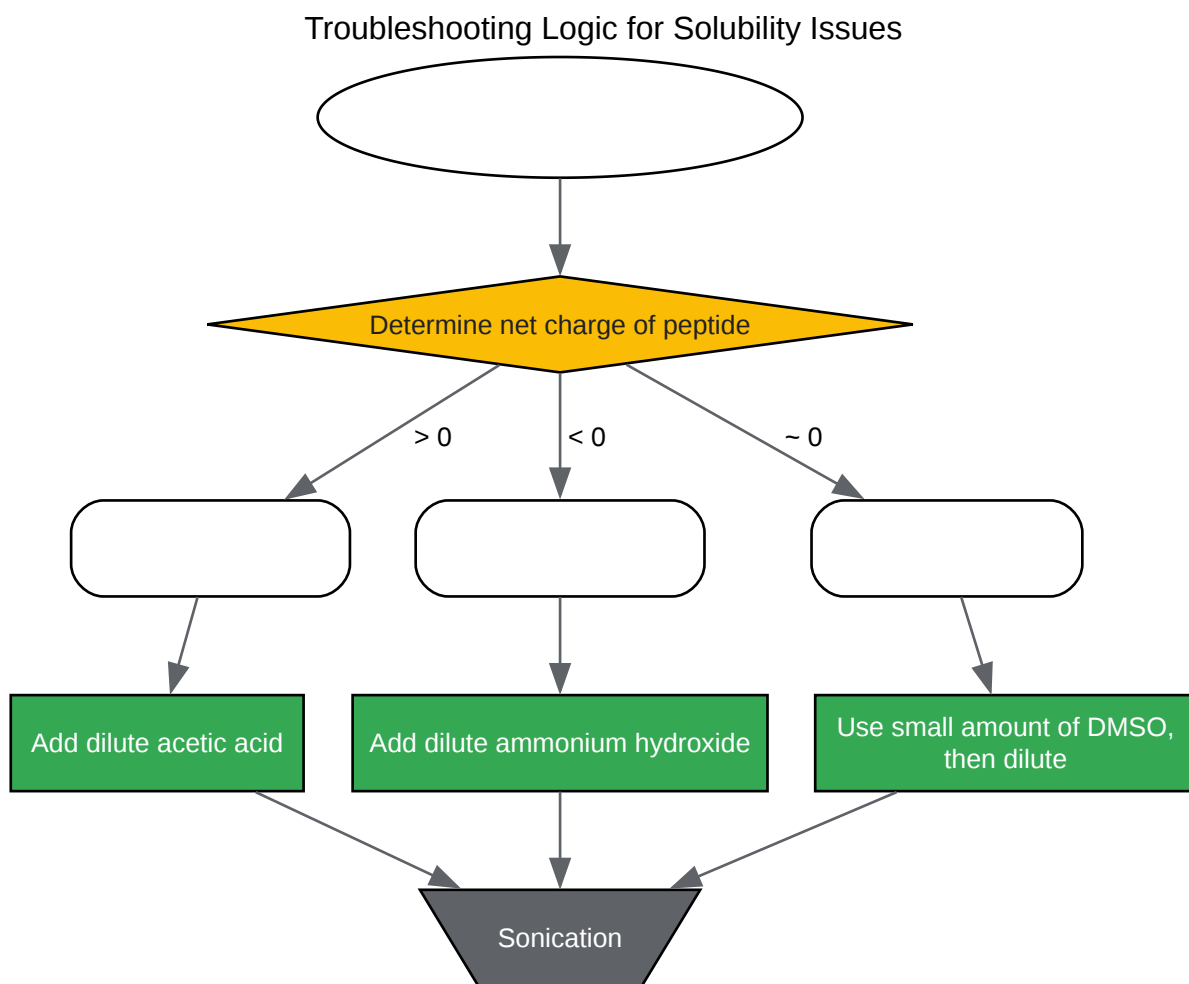
This protocol is a general guideline. Please refer to the manufacturer's specific instructions for your product.

- **Preparation:** Before opening, allow the vial of lyophilized peptide to warm to room temperature in a desiccator for at least 20 minutes. This prevents moisture from condensing on the cold peptide, which can lead to hydrolysis.
- **Solvent Addition:** Add the desired volume of sterile, distilled water or sterile PBS to the vial to achieve the target concentration. For example, to make a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide. If the peptide does not dissolve completely, sonicate the vial in a water bath for a few minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** Once the peptide is fully dissolved, immediately aliquot the solution into single-use, sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Visualizations

General Experimental Workflow for [Ser140]-PLP(139-151)

[Click to download full resolution via product page](#)Caption: Workflow for preparing and using **[Ser140]-PLP(139-151)**.



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Caption: Decision tree for troubleshooting solubility problems.

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References

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